

Navigating the Safe Disposal of Tert-butyl 4-oxocyclohexanecarboxylate: A Comprehensive Guide

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Compound of Interest

Compound Name: *Tert-butyl 4-oxocyclohexanecarboxylate*

Cat. No.: *B153428*

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For researchers and professionals in the fast-paced world of drug development, the proper handling and disposal of chemical reagents is paramount. This guide provides essential safety and logistical information for the disposal of **tert-butyl 4-oxocyclohexanecarboxylate**, ensuring the safety of laboratory personnel and the protection of the environment.

Immediate Safety and Hazard Assessment

Tert-butyl 4-oxocyclohexanecarboxylate is classified as a hazardous substance, necessitating careful handling and disposal. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), this compound is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335)[1]. Therefore, appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat, should be worn at all times when handling this chemical.

Quantitative Data Summary

For quick reference, the key physical and chemical properties of **tert-butyl 4-oxocyclohexanecarboxylate** are summarized in the table below.

Property	Value
Molecular Formula	C ₁₁ H ₁₈ O ₃ [1][2]
Molecular Weight	198.26 g/mol [1]
Appearance	White to off-white solid[3]
Boiling Point	271.5 ± 33.0 °C (Predicted)[2]
Density	1.042 ± 0.06 g/cm ³ (Predicted)[2]
Storage Temperature	Room Temperature, under an inert atmosphere[3]

Step-by-Step Disposal Protocol

The recommended disposal procedure for **tert-butyl 4-oxocyclohexanecarboxylate** is to treat it as hazardous waste and dispose of it through an approved waste disposal plant[1][4]. Adherence to local, regional, and national regulations is mandatory.

1. Waste Segregation and Collection:

- Designate a specific, clearly labeled, and chemically compatible container for the collection of **tert-butyl 4-oxocyclohexanecarboxylate** waste.
- The container must be in good condition with a secure, tight-fitting lid to prevent leaks or spills.
- Do not mix this waste with other chemical waste unless compatibility has been confirmed.

2. Handling of Spills and Contaminated Materials:

- In the event of a small spill, absorb the material with an inert, non-combustible absorbent such as sand or vermiculite.
- Scoop the absorbed material and any contaminated solids (e.g., gloves, paper towels) into the designated hazardous waste container.

- For larger spills, evacuate the area and follow your institution's emergency response procedures.

3. Labeling the Waste Container:

- The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**tert-butyl 4-oxocyclohexanecarboxylate.**"
- Include the approximate quantity of waste and the date of initial waste accumulation.

4. Storage of Chemical Waste:

- Store the sealed waste container in a designated, well-ventilated satellite accumulation area within the laboratory.
- The storage area should be secure and away from incompatible materials.

5. Final Disposal:

- Once the waste container is full or ready for disposal, contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and final disposal.
- Do not attempt to dispose of this chemical through standard trash or down the drain^[5].

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **tert-butyl 4-oxocyclohexanecarboxylate**.



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Caption: Disposal workflow for **tert-butyl 4-oxocyclohexanecarboxylate**.

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